

# Essential Guide to the Safe Disposal of Bomedemstat Hydrochloride

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## Compound of Interest

Compound Name: Bomedemstat hydrochloride

Cat. No.: B10831836

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the proper and safe disposal of **Bomedemstat hydrochloride** (also known as IMG-7289), an investigational inhibitor of lysine-specific demethylase 1 (LSD1). Adherence to these procedures is critical for ensuring laboratory safety, environmental protection, and regulatory compliance.

## Hazard Classification and Safety Precautions

There are conflicting reports regarding the hazard classification of **Bomedemstat hydrochloride**. While some suppliers' Safety Data Sheets (SDS) classify it as a non-hazardous substance, others indicate potential health risks, including the possibility of organ damage from prolonged or repeated exposure and high toxicity to aquatic life.<sup>[1][2]</sup> Given this discrepancy, a conservative approach is strongly recommended.<sup>[1]</sup> All personnel handling **Bomedemstat hydrochloride** should treat it as a potentially hazardous substance and adhere to strict safety protocols.

Recommended Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves, such as nitrile gloves.<sup>[1]</sup>
- Eye Protection: Use safety goggles with side shields to protect against splashes and dust.<sup>[1]</sup>

- **Body Protection:** An impervious lab coat or other protective clothing is essential to prevent skin contact.[\[1\]](#)
- **Respiratory Protection:** When handling the powder form, a suitable respirator is recommended to avoid inhalation.[\[1\]](#)

Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure.[\[1\]](#)

## Summary of Safety and Disposal Recommendations

The following table summarizes key safety and disposal information gathered from various sources.

Aspect	Recommendation	Source(s)
Hazard Classification	Treat as potentially hazardous due to conflicting data. Potential for organ damage with repeated exposure and high aquatic toxicity.	Benchchem, DC Chemicals SDS[1][2]
Personal Protective Equipment (PPE)	Nitrile gloves, safety goggles, lab coat. Respirator for powder form.	Benchchem[1]
Handling	Use in a well-ventilated area. Avoid inhalation, and contact with eyes and skin.	MedChemExpress SDS, Benchchem[1][3]
Spill Response	Evacuate the area and use full PPE. Avoid breathing vapors, mist, or dust.	Benchchem[1]
General Disposal Guideline	Dispose of contents and container to an approved waste disposal plant.	DC Chemicals SDS[2]
Investigational Drug Disposal	Follow federal, state, and local regulations. Incineration via a licensed vendor is a common method.	Washington University EHS, University of Virginia Pharmacy Services[4][5]
Clinical Trial Material	Return all unused medication to the research nurse or clinical study coordinator.	MD Anderson Cancer Center[6]

## Step-by-Step Disposal Procedure

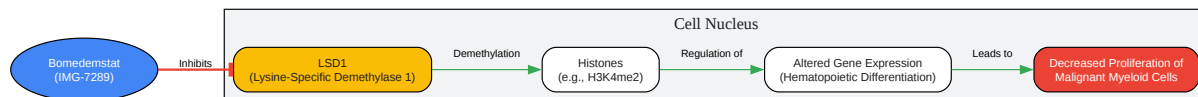
The following procedure is a general guideline based on best practices for the disposal of investigational drugs and potentially hazardous chemicals. Always consult with your institution's Environmental Health and Safety (EHS) department for specific requirements.

- Segregation and Labeling:

- Segregate **Bomedemstat hydrochloride** waste from other laboratory waste.
- Clearly label the waste container with the chemical name ("**Bomedemstat hydrochloride** waste" or "IMG-7289 waste") and appropriate hazard symbols.
- Containerization:
  - Use a dedicated, leak-proof, and sealable container for all **Bomedemstat hydrochloride** waste, including empty vials, contaminated PPE, and spill cleanup materials.
- Consult EHS:
  - Contact your institution's EHS department to determine the appropriate waste stream and disposal vendor. They will provide guidance on whether the waste is considered hazardous under local and federal regulations, such as the Resource Conservation and Recovery Act (RCRA).<sup>[4]</sup>
- Arrangement for Pickup and Disposal:
  - Follow your institution's procedures for arranging a pickup of the chemical waste by a licensed and approved hazardous waste disposal company. These vendors are equipped to transport and dispose of the material in compliance with all regulations, typically through incineration.<sup>[4][5]</sup>
- Documentation:
  - Maintain accurate records of the amount of **Bomedemstat hydrochloride** disposed of, the date of disposal, and the disposal vendor used. This documentation is crucial for regulatory compliance.

## Bomedemstat Signaling Pathway

Bomedemstat is an inhibitor of the enzyme Lysine-Specific Demethylase 1 (LSD1). LSD1 plays a crucial role in regulating gene expression by removing methyl groups from histones, which can affect cell proliferation and differentiation. By inhibiting LSD1, Bomedemstat can alter the expression of genes involved in blood cell production, which is relevant to its investigation as a treatment for myeloproliferative neoplasms.



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Caption: Bomedemstat inhibits the LSD1 enzyme in the cell nucleus.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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